

(4-Bromo-2-methoxyphenyl)acetonitrile safety and handling precautions

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Compound of Interest

Compound Name: (4-Bromo-2-methoxyphenyl)acetonitrile

Cat. No.: B1523286

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An In-depth Technical Guide to the Safe Handling of (4-Bromo-2-methoxyphenyl)acetonitrile

Introduction: A Proactive Approach to Chemical Safety

In the landscape of drug discovery and chemical synthesis, the introduction of novel reagents is a constant. (4-Bromo-2-methoxyphenyl)acetonitrile (CAS No. 858523-37-2) is a substituted phenylacetonitrile, a class of compounds valuable as building blocks in medicinal chemistry.^[1] However, its specific toxicological and safety data are not extensively documented. This guide adopts a proactive, first-principles approach to safety, deriving handling protocols from an analysis of its core chemical functionalities: the aromatic bromide and, most critically, the nitrile group.

The presence of the cyano ($\text{-C}\equiv\text{N}$) group necessitates that this compound be handled with the utmost care, assuming a high degree of toxicity analogous to other organic nitriles.^[2] The toxicity of nitriles often stems from their potential to metabolically release cyanide ions, potent inhibitors of cellular respiration.^[3] This document provides a comprehensive framework for researchers, scientists, and drug development professionals to manage the risks associated with (4-Bromo-2-methoxyphenyl)acetonitrile, ensuring a safe laboratory environment.

Section 1: Hazard Assessment & Classification

Due to the limited specific data for **(4-Bromo-2-methoxyphenyl)acetonitrile**, its hazard profile is inferred from structurally related compounds, such as other toxic liquid nitriles and brominated aromatics.^{[4][5][6]} The primary hazards are associated with acute toxicity via multiple routes of exposure and potential irritation.

Inferred GHS Classification

The Globally Harmonized System (GHS) classification is extrapolated from analogs. It should be treated, at a minimum, as meeting the criteria outlined below.

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed. ^{[5][7][8]}	Danger	GHS06 (Skull and Crossbones)
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.	Danger	GHS06 (Skull and Crossbones)
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.	Danger	GHS06 (Skull and Crossbones)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. ^{[9][10]}	Warning	GHS07 (Exclamation Mark)
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation. ^{[9][10]}	Warning	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation. ^{[9][10]}	Warning	GHS07 (Exclamation Mark)

Section 2: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to containment, combining engineering controls and PPE, is mandatory to prevent exposure.

Mandatory Engineering Controls

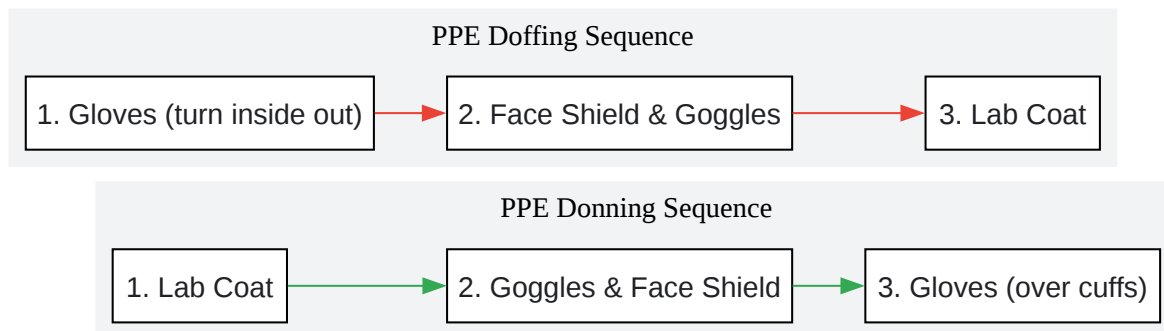
The causality behind these controls is the prevention of aerosol and vapor inhalation, which is a primary exposure route for toxic nitriles.

- **Chemical Fume Hood:** All manipulations of **(4-Bromo-2-methoxyphenyl)acetonitrile**, including weighing, transferring, and reaction setup, must be performed inside a certified chemical fume hood with a demonstrated face velocity of 80-120 feet per minute (fpm).^[9] This is the primary barrier to prevent systemic exposure via inhalation.
- **Safety Shower & Eyewash Station:** Must be readily accessible and tested regularly. Immediate access is critical for decontamination in the event of a significant splash or spill.^[11]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected for chemical resistance and worn correctly at all times.

- **Hand Protection:** Use chemically resistant gloves. Nitrile gloves are a common choice, but it is crucial to consult the manufacturer's compatibility data. For extended operations or when handling larger quantities, consider double-gloving. Always inspect gloves for tears or pinholes before use.
- **Eye and Face Protection:** Chemical safety goggles are mandatory.^[12] When there is a risk of splashing, a full-face shield must be worn in addition to goggles.^[8]
- **Skin and Body Protection:** A buttoned, long-sleeved laboratory coat is required. For procedures with a higher risk of splashing, a chemically resistant apron should be worn over the lab coat.^[13]
- **Respiratory Protection:** Not typically required when all work is conducted within a certified fume hood. However, for emergency situations like a large spill, a full-face respirator with a combination filter for organic vapors and particulates (e.g., Type ABEK) is necessary.^[8]



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Figure 1. Correct sequence for donning and doffing PPE.

Section 3: Standard Operating Procedures (SOPs)

Adherence to strict protocols is essential for minimizing risk during routine laboratory operations.

Protocol for Weighing and Transfer

- Preparation: Designate a specific area within the fume hood for handling the compound. Ensure all necessary equipment (spatulas, weigh paper, secondary containers) is present.
- Tare Container: Place a tared, sealed container on the balance inside the fume hood.
- Aliquot Transfer: Carefully transfer the required amount of **(4-Bromo-2-methoxyphenyl)acetonitrile** to the container, minimizing the creation of dust or aerosols.
- Seal and Clean: Securely close the container. Decontaminate the spatula and any affected surfaces with an appropriate solvent (e.g., isopropanol) and wipe, disposing of the wipes as hazardous waste.
- Transport: Use a secondary container when transporting the chemical within the laboratory.

Storage Requirements

Proper storage is crucial to prevent degradation, reaction, and accidental exposure.

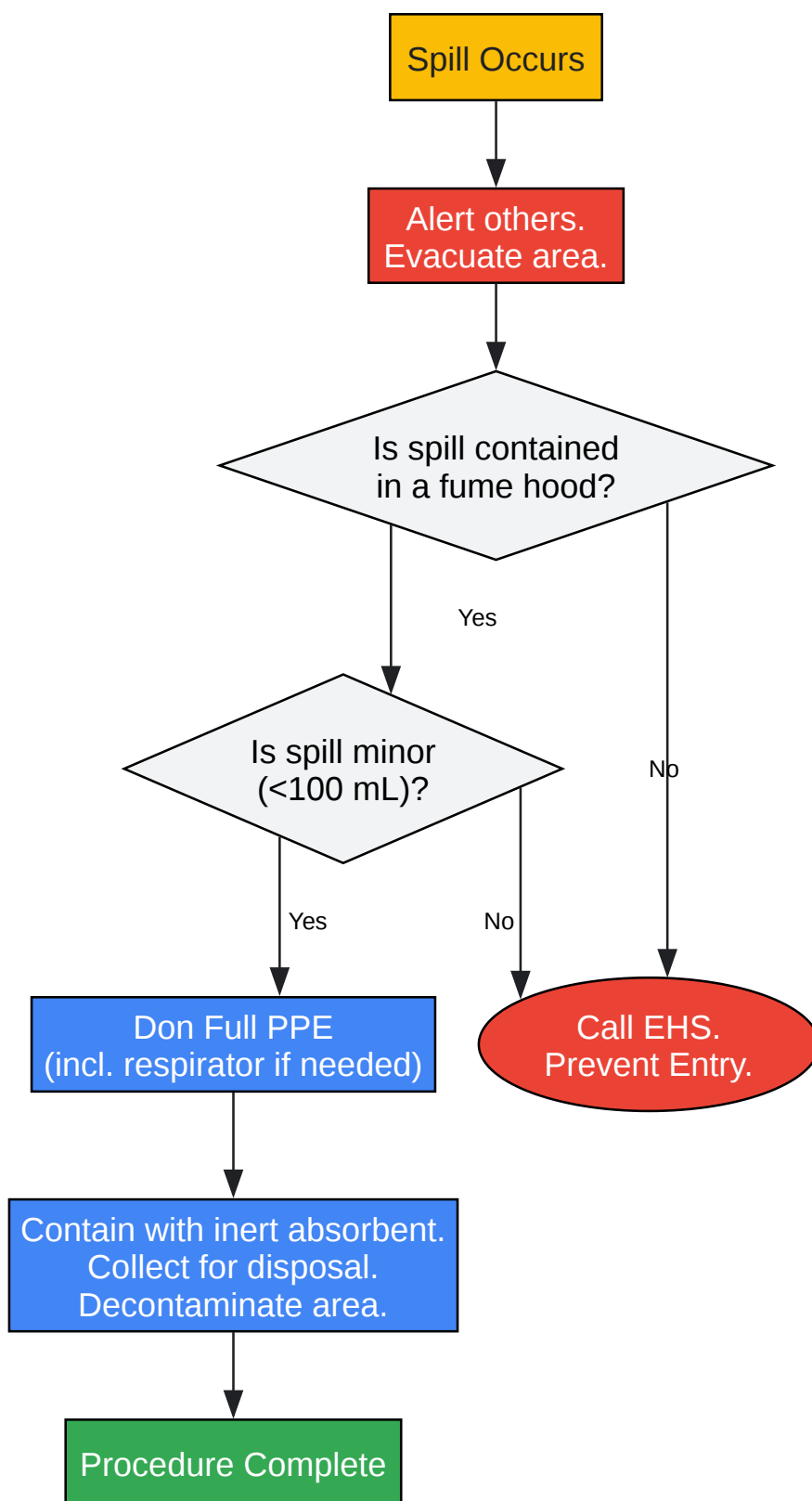
- Location: Store in a cool, dry, well-ventilated area designated for toxic chemicals.
- Security: The storage location must be locked and accessible only to authorized personnel.
[\[5\]](#)[\[9\]](#)
- Container: Keep the container tightly closed to prevent the escape of vapors.[\[14\]](#)
- Incompatibilities: Segregate from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[6\]](#)[\[12\]](#) Contact with strong acids is particularly hazardous as it can lead to the liberation of highly toxic hydrogen cyanide gas.[\[15\]](#)

Section 4: Emergency Response

Immediate and correct response to an emergency can significantly mitigate harm.

Spill Response Protocol

- Evacuate: Immediately alert others in the area and evacuate the immediate vicinity.
- Ventilate: Ensure the fume hood is operating. If the spill is large and outside a hood, close the door to the lab and prevent entry.
- Assess and Equip: For small spills within a fume hood, trained personnel wearing full PPE (double gloves, goggles, face shield, lab coat) can proceed. For larger spills, contact the institution's environmental health and safety (EHS) department immediately.
- Contain: Cover the spill with an inert absorbent material like vermiculite, sand, or earth. Do not use combustible materials like paper towels.
- Collect: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate: Clean the spill area with soap and water, followed by a solvent rinse. Collect all cleaning materials for hazardous waste disposal.



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Figure 2. Decision workflow for chemical spill response.

First Aid Measures

Immediate medical attention is required for any suspected exposure. Show the Safety Data Sheet (or this guide) to the attending physician.

- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting.[\[6\]](#) Immediately call a Poison Control Center or physician.[\[5\]](#)[\[9\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[\[11\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes.[\[9\]](#)[\[11\]](#) Seek immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[\[9\]](#) Seek immediate medical attention.

Section 5: Waste Disposal

Chemical waste must be handled in accordance with institutional, local, and national regulations.

- Containerization: All waste containing **(4-Bromo-2-methoxyphenyl)acetonitrile**, including contaminated absorbents and disposable PPE, must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.[\[9\]](#)
- Environmental Precaution: Do not allow the material to enter drains or the environment.[\[4\]](#)
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste contractor.

Section 6: Physicochemical Properties

Property	Value	Source
CAS Number	858523-37-2	[1]
Molecular Formula	C ₉ H ₈ BrNO	[1]
Molecular Weight	226.07 g/mol	[1]
Appearance	Data not available (likely a solid, based on analogs)	-
Melting Point	Data not available (analog (2-Methoxyphenyl)acetonitrile: 65-69 °C)	[12]
Boiling Point	Data not available (analog (2-Methoxyphenyl)acetonitrile: 143 °C @ 15 mmHg)	[12]
Solubility	Likely insoluble in water	[9]

Conclusion

While **(4-Bromo-2-methoxyphenyl)acetonitrile** is a valuable synthetic intermediate, its potential for high toxicity requires a commensurate level of caution. By understanding the risks derived from its chemical structure, implementing robust engineering controls, consistently using appropriate PPE, and adhering to strict handling and emergency protocols, researchers can work with this compound safely and effectively. The principles and procedures outlined in this guide provide the necessary framework to achieve that goal.

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References

- 1. scbt.com [scbt.com]

- 2. researchgate.net [researchgate.net]
- 3. Aliphatic Nitriles - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. dcfinechemicals.com [dcfinechemicals.com]
- 8. 对甲氧基苯乙腈 97% | Sigma-Aldrich [sigmaaldrich.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. 2-(2-Bromo-5-methoxyphenyl)acetonitrile | C₉H₈BrNO | CID 639666 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 12. fishersci.com [fishersci.com]
- 13. datasheets.scbt.com [datasheets.scbt.com]
- 14. atul.co.in [atul.co.in]
- 15. Cyanide - Wikipedia [en.wikipedia.org]
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